

An In-depth Technical Guide to Heneicosane

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Compound of Interest

Compound Name: *Heneicosane*

Cat. No.: *B133394*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **heneicosane**, alongside detailed experimental protocols and its role in biological systems. **Heneicosane**, a long-chain saturated hydrocarbon, is of increasing interest in various scientific fields, including entomology, pharmacology, and materials science.

Core Chemical and Physical Properties

Heneicosane is a straight-chain alkane consisting of 21 carbon atoms.^[1] Its non-polar nature governs its solubility and physical state. At room temperature, it exists as a white, waxy solid.^[2]^[3]

Data Presentation: Physicochemical Properties of Heneicosane

Property	Value	Unit
Chemical Formula	C ₂₁ H ₄₄	-
Molar Mass	296.57	g·mol ⁻¹
Melting Point	39-41	°C
Boiling Point	356.10	°C
Density	0.7919	g·mL ⁻¹
Flash Point	113	°C
Water Solubility	2.9 x 10 ⁻⁸	mg/L at 25°C
Vapor Pressure	8.73 x 10 ⁻⁵	mm Hg at 25°C
Refractive Index	1.4441	at 20°C

(Data sourced from multiple references, including[1],[2],[3],)

Molecular Structure and Identification

The chemical formula for **heneicosane** is C₂₁H₄₄, with the linear formula CH₃(CH₂)₁₉CH₃.^[1] It belongs to the alkane family of hydrocarbons, characterized by single bonds between carbon atoms.^[4]

Synonyms: n-**Heneicosane**, Henicosane.^{[1][2]}

Key Identifiers:

- CAS Number: 629-94-7^{[1][5]}
- PubChem CID: 12403^[1]
- InChI Key: FNAZRRHPUDJQCJ-UHFFFAOYSA-N^[2]

Experimental Protocols

Synthesis of n-Heneicosane

A common method for the preparation of n-**heneicosane** involves a two-step process with a high overall yield (>95%).^[6]

Step 1: Synthesis of 2-Heneicosanone

- To a 2-liter, two-necked round-bottom flask equipped with a mechanical stirrer, water condenser, and a calcium chloride guard tube, add 70 g of 2,4-pentanedione, 650 g of 1-bromooctadecane, 8 g of 18-crown-6, 140 g of anhydrous potassium carbonate, and 600 ml of absolute ethanol.^[6]
- The mixture is stirred and refluxed at 90°C.^[6]
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the mixture is cooled, and the solvent is removed under reduced pressure.
- The resulting residue is treated with water and extracted with an organic solvent like dichloromethane.
- The organic layer is then washed, dried, and concentrated to yield crude 2-heneicosanone.

Step 2: Reduction to n-**Heneicosane**

- The crude 2-heneicosanone is reduced using hydrazine hydrate and potassium hydroxide in diethylene glycol.^[6]
- The resulting n-**heneicosane** is separated by extraction with dichloromethane followed by evaporation of the solvent.^[6]
- The crude product is purified by distillation (boiling point 129°C at 0.05 mm Hg pressure) followed by recrystallization from acetone.^[6]

Spectroscopic Analysis

Standard spectroscopic techniques are used for the characterization of **heneicosane**.

- Infrared (IR) Spectroscopy: Analysis can be performed on the crystalline solid (melt) or using Attenuated Total Reflectance (ATR). The spectrum is characterized by strong C-H stretching

and bending vibrations typical of long-chain alkanes.[1]

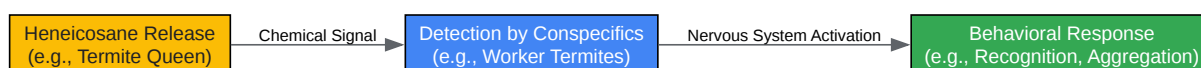
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The spectrum is relatively simple, showing signals for the methyl (CH_3) and methylene (CH_2) protons.
 - ^{13}C NMR: The spectrum displays distinct peaks for the different carbon environments within the long alkyl chain.[1]

Biological Significance and Applications

Heneicosane has demonstrated notable biological activity, positioning it as a molecule of interest for drug development and pest management.

Pheromonal Activity

Heneicosane acts as a pheromone in several insect species. It is a recognition pheromone for the queen and king in the subterranean termite *Reticulitermes flavipes* and an oviposition pheromone for the *Aedes aegypti* mosquito, which is a vector for diseases like dengue fever.[1][3] This makes it a potential candidate for use in targeted insect baits and traps.[3]



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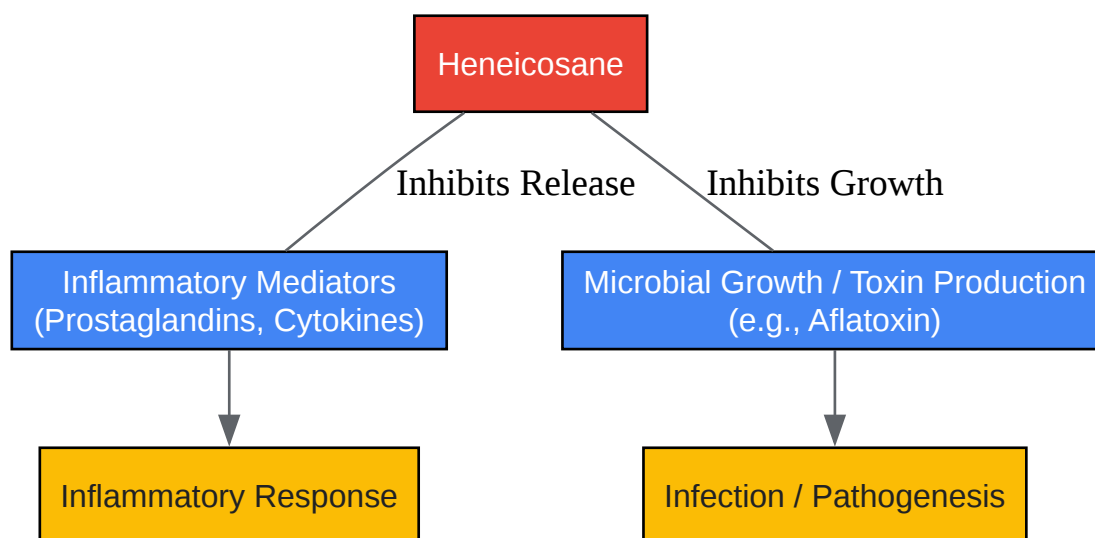
Pheromonal signaling pathway of **heneicosane** in insects.

Antimicrobial and Anti-inflammatory Potential

Recent studies have highlighted the antimicrobial and anti-inflammatory properties of **heneicosane**. It has shown efficacy against various microbes and can inhibit the release of inflammatory mediators.[7][8]

- Antimicrobial Action: **Heneicosane** has been found to inhibit the growth of certain bacteria and fungi, including *Streptococcus pneumoniae* and *Aspergillus fumigatus*. [8] It can also inhibit the production of aflatoxin by certain fungal species.[7][9]

- Anti-inflammatory Effects: Research suggests that **heneicosane** may exert anti-inflammatory, analgesic, and antipyretic effects by inhibiting the release of inflammatory mediators like prostaglandins and cytokines.[7]



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Inhibitory effects of **heneicosane** on biological pathways.

Conclusion

Heneicosane is a multifaceted long-chain alkane with well-defined chemical and physical properties. Its role as an insect pheromone presents opportunities for the development of novel pest control strategies. Furthermore, its emerging antimicrobial and anti-inflammatory activities suggest a potential for its application in the pharmaceutical and drug development sectors. The experimental protocols outlined in this guide provide a foundation for researchers to synthesize, purify, and characterize **heneicosane** for further investigation into its diverse applications.

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